

Spectroscopic Profile of 4-Ethoxy-3-nitrobenzaldehyde: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Ethoxy-3-nitrobenzaldehyde

CAS No.: 132390-61-5

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This technical guide provides a detailed analysis of the expected spectral data for **4-Ethoxy-3-nitrobenzaldehyde**, a key aromatic intermediate in various synthetic pathways. As a compound of interest in drug development and materials science, a thorough understanding of its spectroscopic characteristics is paramount for unambiguous identification and quality control. This document synthesizes foundational spectroscopic principles with comparative data from structurally similar molecules to offer a comprehensive interpretation of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

Molecular Structure and Spectroscopic Implications

4-Ethoxy-3-nitrobenzaldehyde possesses a unique electronic and structural framework that dictates its interaction with electromagnetic radiation. The benzene ring is substituted with three key functional groups: an aldehyde (-CHO), an ethoxy (-OCH₂CH₃), and a nitro (-NO₂) group. The interplay of these groups, particularly the electron-withdrawing nature of the nitro and aldehyde groups and the electron-donating character of the ethoxy group, significantly influences the chemical environment of each atom and the vibrational modes of the bonds, leading to a distinctive spectroscopic fingerprint.

Figure 1: Molecular Structure of **4-Ethoxy-3-nitrobenzaldehyde**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. Due to the limited availability of direct experimental spectra for **4-Ethoxy-3-nitrobenzaldehyde**, the following predictions are based on established principles and data from analogous compounds such as 4-Methoxy-3-nitrobenzaldehyde and other substituted benzaldehydes.^{[1][2]}

¹H NMR Spectroscopy

The proton NMR spectrum of **4-Ethoxy-3-nitrobenzaldehyde** is expected to exhibit distinct signals for the aromatic, aldehyde, and ethoxy protons. The electron-withdrawing effects of the aldehyde and nitro groups will deshield adjacent protons, shifting their signals downfield.

Table 1: Predicted ¹H NMR Chemical Shifts and Splitting Patterns

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
Aldehyde-H	9.9 - 10.1	Singlet (s)	N/A
H-2	8.2 - 8.4	Doublet (d)	~2
H-6	8.0 - 8.2	Doublet of doublets (dd)	~8, ~2
H-5	7.2 - 7.4	Doublet (d)	~8
Ethoxy-CH ₂	4.1 - 4.3	Quartet (q)	~7
Ethoxy-CH ₃	1.4 - 1.6	Triplet (t)	~7

Causality behind Predictions:

- Aldehyde Proton: The strong deshielding effect of the carbonyl group and the aromatic ring places this proton in the far downfield region.

- **Aromatic Protons:** H-2 is ortho to the strongly electron-withdrawing nitro group and the aldehyde group, resulting in the most downfield aromatic signal. H-6 is ortho to the aldehyde and meta to the nitro group, also experiencing significant deshielding. H-5 is ortho to the electron-donating ethoxy group, hence it is the most upfield of the aromatic protons. The coupling patterns arise from spin-spin interactions with neighboring protons.
- **Ethoxy Protons:** The methylene protons ($-\text{CH}_2-$) are adjacent to an oxygen atom, causing a downfield shift compared to the methyl protons ($-\text{CH}_3-$). The quartet and triplet splitting patterns are characteristic of an ethyl group due to coupling with the adjacent methyl and methylene protons, respectively.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum will provide insights into the carbon skeleton. The chemical shifts are influenced by the electronegativity of attached atoms and the overall electronic environment.

Table 2: Predicted ^{13}C NMR Chemical Shifts

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
Aldehyde C=O	189 - 192
C-4 (C-OEt)	155 - 158
C-3 (C-NO ₂)	140 - 143
C-1 (C-CHO)	135 - 138
C-6	132 - 134
C-2	125 - 128
C-5	115 - 118
Ethoxy-CH ₂	64 - 66
Ethoxy-CH ₃	14 - 16

Rationale for Assignments: The chemical shifts are estimated based on the known effects of substituents on the benzene ring. The aldehyde carbonyl carbon is the most downfield. The

carbons directly attached to the electronegative oxygen (C-4) and the nitro group (C-3) are also significantly deshielded. The ethoxy carbons appear in the typical aliphatic region.

Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational modes of functional groups. The IR spectrum of **4-Ethoxy-3-nitrobenzaldehyde** is expected to show characteristic absorption bands for the aldehyde, nitro, and ethoxy groups, as well as for the aromatic ring.

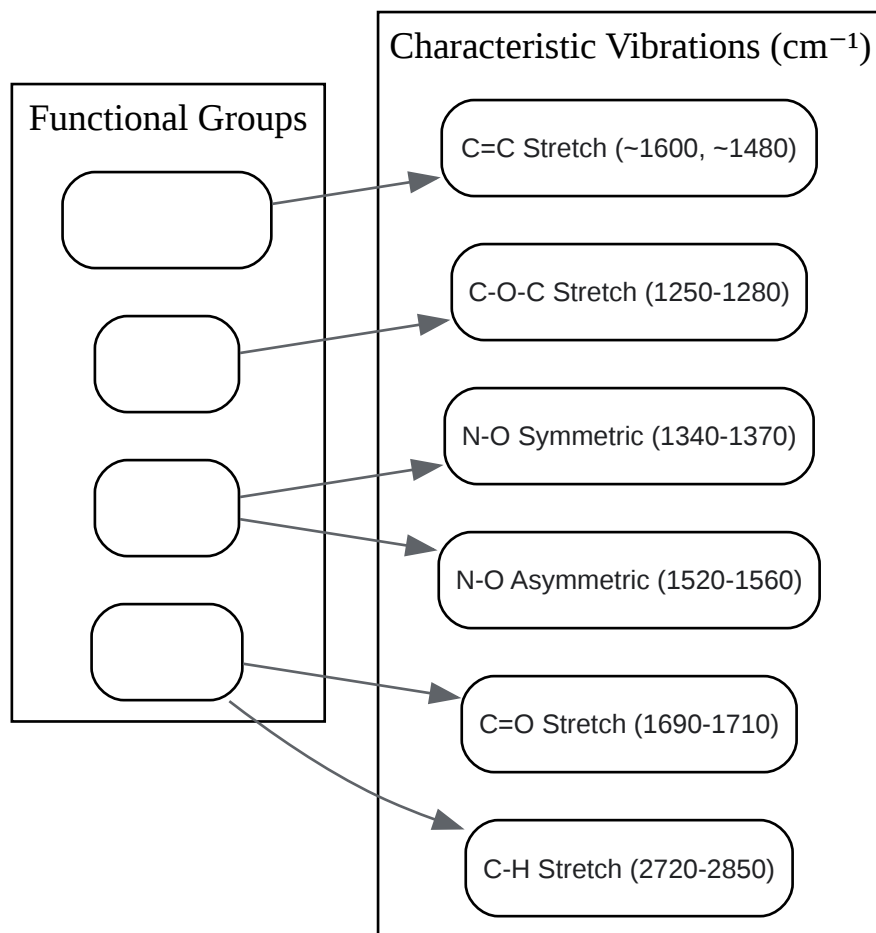
Table 3: Predicted Characteristic IR Absorption Bands

Functional Group	Vibrational Mode	Predicted Wavenumber (cm ⁻¹)
Aldehyde C-H	Stretch	2820 - 2850 and 2720 - 2750
Aldehyde C=O	Stretch	1690 - 1710
Nitro N-O	Asymmetric Stretch	1520 - 1560
Nitro N-O	Symmetric Stretch	1340 - 1370
Aromatic C=C	Stretch	~1600, ~1480
C-O-C (Ethoxy)	Asymmetric Stretch	1250 - 1280
Aromatic C-H	Out-of-plane bend	800 - 850

Interpretation of Key Bands:

- The two distinct C-H stretching bands for the aldehyde are a hallmark of this functional group.^[3]
- The strong carbonyl (C=O) absorption is indicative of the aldehyde. Its position suggests conjugation with the aromatic ring.
- The two strong bands for the nitro group are due to asymmetric and symmetric stretching and are highly characteristic.

- The C-O-C stretching of the ethoxy group and the various aromatic C=C and C-H vibrations confirm the presence of these structural features.



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Figure 2: Key Functional Groups and their IR Vibrational Frequencies.

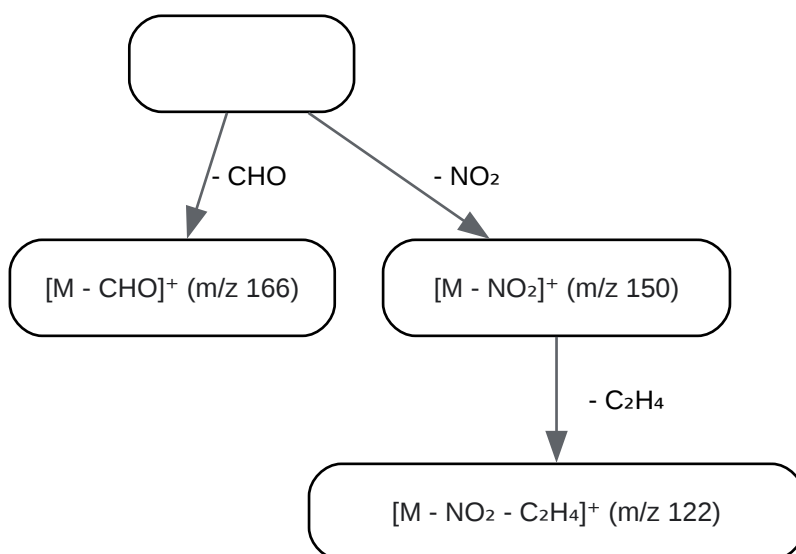
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **4-Ethoxy-3-nitrobenzaldehyde** (C₉H₉NO₄), the expected molecular weight is approximately 195.05 g/mol .

Table 4: Predicted Key Mass Spectrometry Fragments

m/z	Proposed Fragment
195	$[M]^+$ (Molecular Ion)
166	$[M - \text{CHO}]^+$
150	$[M - \text{NO}_2]^+$
122	$[M - \text{NO}_2 - \text{C}_2\text{H}_4]^+$
94	$[\text{C}_6\text{H}_4\text{OH}]^+$

Fragmentation Pathway Rationale: The molecular ion is expected to be observed. Common fragmentation pathways for aromatic aldehydes include the loss of the formyl radical (-CHO). The nitro group can also be lost as NO₂. The ethoxy group can undergo fragmentation, for instance, through the loss of ethene.



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Sources

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- To cite this document: BenchChem. [Spectroscopic Profile of 4-Ethoxy-3-nitrobenzaldehyde: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b159400/docs#spectroscopic-profile-of-4-ethoxy-3-nitrobenzaldehyde-a-technical-guide>]

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